

An In-depth Technical Guide to 1H,1H,2H,2H- Perfluoroctyl Acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *perfluoroctyl acrylate*

Cat. No.: *B095788*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1H,1H,2H,2H-Perfluoroctyl acrylate is a significant fluorinated monomer utilized in the synthesis of polymers with specialized surface properties. This technical guide provides a comprehensive overview of its chemical and physical characteristics, detailed experimental protocols for its synthesis and polymerization, and a summary of its primary applications. The information is intended for researchers, scientists, and professionals in drug development who are interested in the unique attributes of fluorinated polymers.

Chemical and Physical Properties

1H,1H,2H,2H-Perfluoroctyl acrylate, also known as 2-(perfluorohexyl)ethyl acrylate, is a colorless oily liquid. Its chemical structure incorporates a highly fluorinated alkyl chain, which imparts unique properties to the resulting polymers, such as low surface energy, hydrophobicity, and oleophobility.

Table 1: Chemical and Physical Properties of 1H,1H,2H,2H-**Perfluoroctyl Acrylate**

Property	Value	Reference
CAS Number	17527-29-6	[1][2]
Molecular Formula	C ₁₁ H ₇ F ₁₃ O ₂	[1]
Molecular Weight	418.15 g/mol	[1]
Density	1.554 g/mL at 25 °C	[2]
Boiling Point	76-80 °C at 8 mm Hg	[2]
Refractive Index (n _{20/D})	1.338	[2][3]
Flash Point	102 °C (closed cup)	[4]
Solubility	Sparingly soluble in chloroform, ethyl acetate, and slightly soluble in methanol.	
Appearance	Colorless oil	

Synthesis of 1H,1H,2H,2H-Perfluorooctyl Acrylate

The synthesis of 1H,1H,2H,2H-**perfluorooctyl acrylate** is typically achieved through the esterification of 1H,1H,2H,2H-perfluorooctan-1-ol with acryloyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

Experimental Protocol: Esterification

Materials:

- 1H,1H,2H,2H-Perfluorooctan-1-ol
- Acryloyl chloride
- Triethylamine (TEA) or other suitable base
- Anhydrous dichloromethane (DCM) or other suitable solvent
- Saturated sodium bicarbonate solution

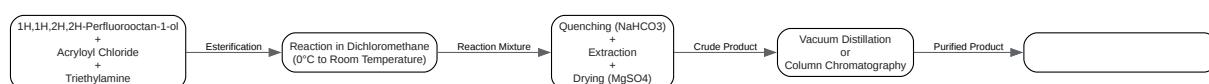
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1H,1H,2H,2H-perfluorooctan-1-ol in anhydrous dichloromethane.
- Add triethylamine to the solution. The molar ratio of triethylamine to the alcohol should be approximately 1.1:1.
- Cool the flask to 0 °C in an ice bath with continuous stirring.
- Slowly add acryloyl chloride (approximately 1.05 molar equivalents relative to the alcohol) to the cooled solution via a dropping funnel over a period of 30-60 minutes, ensuring the temperature remains at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for an additional 12-24 hours.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Once the reaction is complete, quench the reaction by adding a saturated solution of sodium bicarbonate.

- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated sodium bicarbonate solution and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude **1H,1H,2H,2H-Perfluoroctyl acrylate** by vacuum distillation or column chromatography on silica gel.

Diagram 1: Synthesis of **1H,1H,2H,2H-Perfluoroctyl Acrylate**



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Caption: Workflow for the synthesis of **1H,1H,2H,2H-Perfluoroctyl acrylate**.

Polymerization of **1H,1H,2H,2H-Perfluoroctyl Acrylate**

1H,1H,2H,2H-Perfluoroctyl acrylate can be polymerized through various methods, with free-radical polymerization being a common technique. The resulting poly(**1H,1H,2H,2H-Perfluoroctyl acrylate**) exhibits the desirable properties of the fluorinated monomer.

Experimental Protocol: Free-Radical Polymerization

Materials:

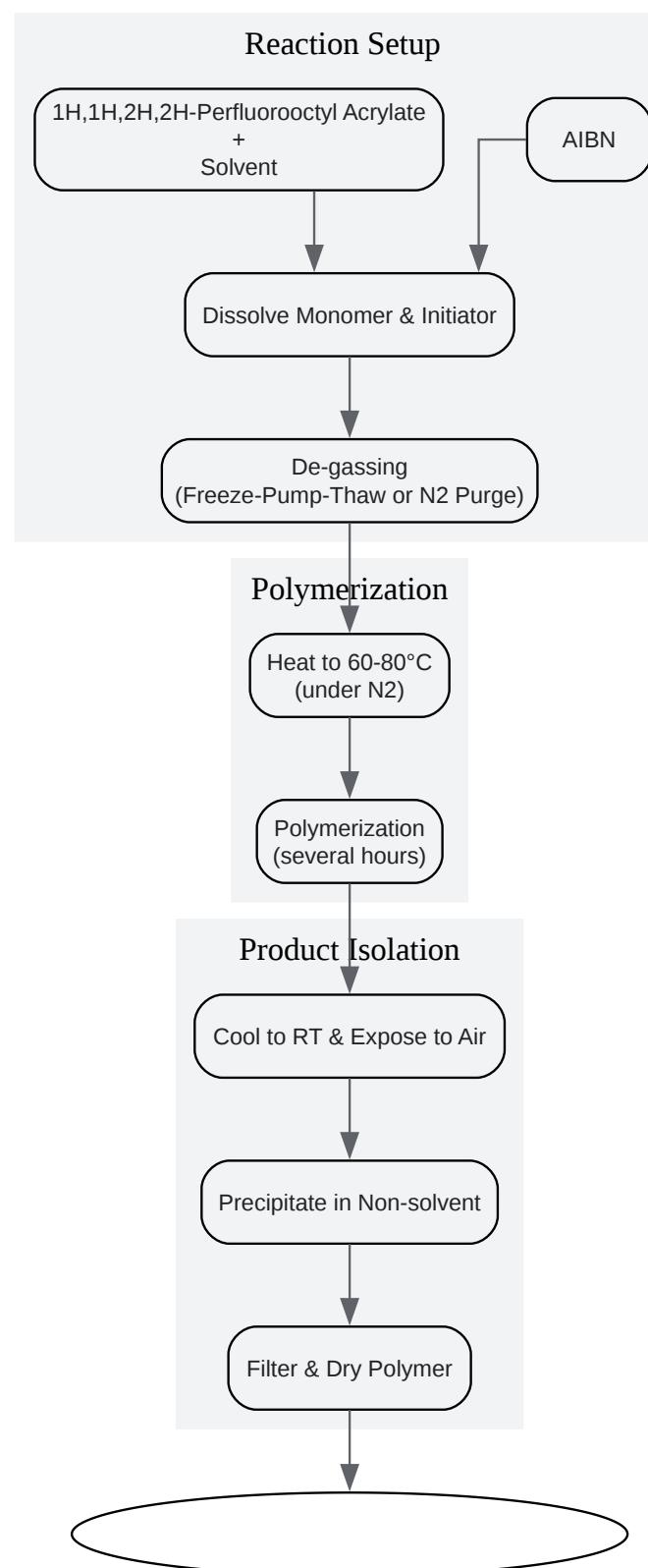
- 1H,1H,2H,2H-Perfluoroctyl acrylate** monomer
- Azobisisobutyronitrile (AIBN) or other suitable radical initiator

- Anhydrous solvent (e.g., toluene, ethyl acetate, or a fluorinated solvent)
- Schlenk flask or reaction vessel with a condenser and inert gas inlet
- Magnetic stirrer and stir bar
- Oil bath or other heating apparatus
- Freeze-pump-thaw equipment or inert gas source for de-gassing

Procedure:

- In a Schlenk flask equipped with a magnetic stir bar, dissolve the **1H,1H,2H,2H-perfluoroctyl acrylate** monomer in the chosen anhydrous solvent. The solvent-to-monomer ratio can be adjusted depending on the desired polymer concentration.
- Add the radical initiator, AIBN (typically 0.1-1 mol% with respect to the monomer).
- De-gas the solution to remove oxygen, which can inhibit the polymerization. This can be achieved by performing at least three freeze-pump-thaw cycles or by bubbling an inert gas (e.g., nitrogen or argon) through the solution for at least 30 minutes.
- Heat the reaction mixture to the desired temperature (typically 60-80 °C for AIBN) in an oil bath under an inert atmosphere with continuous stirring.
- Allow the polymerization to proceed for the desired amount of time, which can range from a few hours to 24 hours, depending on the desired molecular weight and conversion.
- To terminate the polymerization, cool the reaction mixture to room temperature and expose it to air.
- Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol or hexane).
- Collect the polymer by filtration and dry it under vacuum to a constant weight.

Diagram 2: Free-Radical Polymerization Workflow



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Caption: General workflow for the free-radical polymerization of the monomer.

Applications

The unique properties of polymers derived from **1H,1H,2H,2H-perfluoroctyl acrylate** make them valuable in a variety of applications. The presence of the perfluoroalkyl side chains leads to polymers with very low surface energies.

- **Surface Coatings:** These polymers are used to create water- and oil-repellent coatings for textiles, leather, and paper.^{[4][5]} These coatings provide stain resistance and easy-clean surfaces without significantly altering the material's feel or breathability.
- **Specialty Polymers:** It is used as a comonomer in the synthesis of specialty copolymers. For example, it can be copolymerized with other acrylic monomers to tailor the surface properties of the resulting material.
- **Biomedical Applications:** Fluorinated polymers can exhibit low friction and anti-fouling properties, making them of interest for biomedical devices and coatings.
- **Research and Development:** As a fluorinated monomer, it serves as a building block in the development of new materials with tailored surface properties for advanced applications.

Safety and Handling

1H,1H,2H,2H-Perfluoroctyl acrylate is classified as a substance that may cause skin and serious eye irritation, as well as respiratory irritation.^[6] It is considered a "forever chemical," and appropriate precautions should be taken to prevent its release into the environment.^[6]

Handling Precautions:

- Handle in a well-ventilated area.^[6]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^[6]
- Avoid breathing fumes, mist, or vapors.^[6]
- Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[6]
- Keep the container tightly closed when not in use.^[6]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations. Avoid release to the environment.[6]

Conclusion

1H,1H,2H,2H-Perfluorooctyl acrylate is a versatile fluorinated monomer that provides a pathway to polymers with unique and valuable surface properties. Understanding its chemical characteristics, synthesis, and polymerization is crucial for its effective application in research and industry. The experimental protocols provided in this guide offer a starting point for the synthesis and utilization of this compound in the development of advanced materials. As with all chemicals, proper safety precautions must be observed during its handling and disposal.

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